

Synthesis and Characterization of 9-Anthraldehyde Hydrazone: A Technical Guide

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Compound of Interest

Compound Name: 9-Anthraldehyde hydrazone

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and characterization of **9-Anthraldehyde hydrazone**, a molecule of interest in medicinal chemistry and materials science. This document details the synthetic pathway from commercially available starting materials and outlines the analytical techniques used to confirm its structure and purity.

Synthesis Methodology

The synthesis of **9-Anthraldehyde hydrazone** is a two-step process that begins with the formylation of anthracene to produce 9-Anthraldehyde, followed by a condensation reaction with hydrazine hydrate.

Step 1: Synthesis of 9-Anthraldehyde

The Vilsmeier-Haack reaction is a widely used method for the formylation of electron-rich aromatic compounds. In this procedure, anthracene reacts with a formylating agent, typically generated in situ from N,N-dimethylformamide (DMF) and phosphorus oxychloride (POCl₃), to yield 9-Anthraldehyde.

Experimental Protocol:

A detailed procedure for the synthesis of 9-Anthraldehyde is as follows:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, a mixture of anthracene, N,N-dimethylformamide (DMF), and phosphorus oxychloride (POCl_3) in a suitable solvent (e.g., o-dichlorobenzene) is prepared.
- The reaction mixture is heated to a temperature between 80-110°C and stirred for several hours.
- Upon completion of the reaction, the mixture is cooled, and the product is precipitated by the addition of water.
- The crude 9-Anthraldehyde is collected by filtration, washed with water, and purified by recrystallization from a suitable solvent, such as glacial acetic acid or ethanol, to yield a yellow crystalline solid.

Step 2: Synthesis of 9-Anthraldehyde Hydrazone

The final step involves the condensation of the synthesized 9-Anthraldehyde with hydrazine hydrate. This reaction forms the hydrazone through the nucleophilic addition of hydrazine to the carbonyl group of the aldehyde, followed by the elimination of a water molecule.

Experimental Protocol:

A reported method for the synthesis of **9-Anthraldehyde hydrazone** is as follows:

- To a solution of 9-Anthraldehyde (1.0 equivalent) in absolute ethanol, an excess of hydrazine monohydrate is added.
- A catalytic amount of glacial acetic acid is added to the mixture.
- The reaction mixture is heated under reflux for 2 hours.
- After cooling to room temperature, the resulting yellow precipitate is collected by filtration.
- The crude product is purified by recrystallization from ethanol to afford **9-Anthraldehyde hydrazone** as a yellow solid. A yield of 79% has been reported for this procedure.

Characterization Data

The structural confirmation and purity assessment of the synthesized 9-Anthraldehyde and its hydrazone derivative are performed using various spectroscopic and physical methods.

Physical Properties

Compound	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Appearance
9-Anthraldehyde	C ₁₅ H ₁₀ O	206.24	104-105	Yellow crystalline solid
9-Anthraldehyde hydrazone	C ₁₅ H ₁₂ N ₂	220.27[1]	125-126	Yellow solid

Spectroscopic Data for 9-Anthraldehyde

¹H NMR (CDCl₃, δ, ppm): 11.63 (s, 1H, -CHO), 9.28 (s, 1H, Ar-H), 8.52 (d, 2H, J=8.8 Hz, Ar-H), 8.08 (d, 2H, J=8.4 Hz, Ar-H), 7.70-7.50 (m, 4H, Ar-H).

¹³C NMR (CDCl₃, δ, ppm): 193.8, 137.9, 131.5, 130.3, 129.2, 128.9, 127.1, 125.4, 124.7.[2][3]

FT-IR (KBr, cm⁻¹): A prominent peak for the carbonyl (C=O) stretching of the aldehyde is observed around 1700 cm⁻¹. Other characteristic peaks include those for aromatic C-H and C=C stretching.

Mass Spectrometry (EI): The mass spectrum shows a molecular ion peak (M⁺) at m/z = 206, corresponding to the molecular weight of 9-Anthraldehyde.

Spectroscopic Data for 9-Anthraldehyde Hydrazone

¹H NMR (CDCl₃, δ, ppm): 8.80 (s, 1H, CH=N), 8.49 (d, J = 8.7 Hz, 2H, Ar-H), 8.43 (s, 1H, Ar-H), 8.00 (d, J = 8.1 Hz, 2H, Ar-H), 7.55–7.44 (m, 4H, Ar-H), 5.91 (s, 2H, -NH₂).

¹³C NMR: Specific experimental data is not readily available in the searched literature. However, the expected spectrum would show a signal for the imine carbon (CH=N) typically in the range of 140-160 ppm, along with the characteristic signals for the anthracene ring carbons.

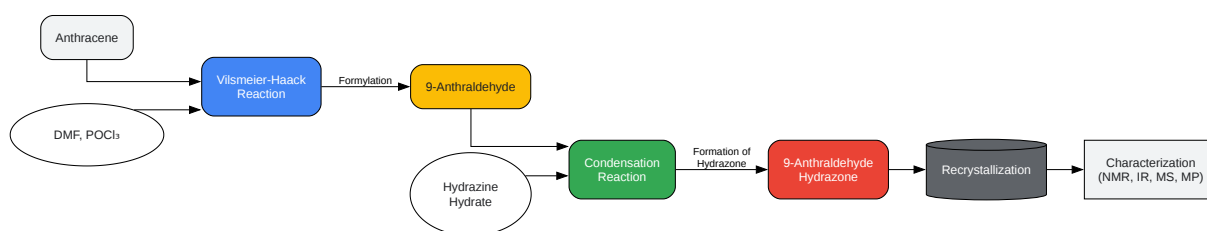
FT-IR (KBr, cm^{-1}): While a specific spectrum was not found, the characteristic peaks for **9-Anthraldehyde hydrazone** would include:

- N-H stretching vibrations in the range of $3200\text{-}3400\text{ cm}^{-1}$.
- C=N (imine) stretching vibration around $1600\text{-}1650\text{ cm}^{-1}$.
- The disappearance of the strong C=O stretching peak from 9-Anthraldehyde (around 1700 cm^{-1}) is a key indicator of the successful formation of the hydrazone.[4]
- Aromatic C-H and C=C stretching peaks.

Mass Spectrometry: The mass spectrum is expected to show a molecular ion peak (M^+) at $m/z = 220$, corresponding to the molecular weight of **9-Anthraldehyde hydrazone**. [1] Common fragmentation patterns for hydrazones may include the loss of NH_3 or cleavage of the N-N bond. [5][6]

Experimental and Synthetic Workflow

The overall workflow for the synthesis and characterization of **9-Anthraldehyde hydrazone** is depicted below.



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Caption: Synthesis and Characterization Workflow of **9-Anthraldehyde Hydrazone**.

Applications in Drug Development and Research

Hydrazones are a versatile class of compounds with a wide range of reported biological activities, including antimicrobial, anticonvulsant, analgesic, anti-inflammatory, and anticancer properties. The presence of the azomethine group ($-C=N-NH-$) is crucial for their biological action. The anthracene moiety in **9-Anthraldehyde hydrazone** provides a large, planar aromatic system that can facilitate intercalation with DNA or binding to protein targets. This makes it an interesting scaffold for the design of new therapeutic agents. Further research into the biological evaluation of **9-Anthraldehyde hydrazone** and its derivatives is warranted to explore its potential in drug discovery.

Conclusion

This technical guide has outlined a reliable and straightforward two-step synthesis for **9-Anthraldehyde hydrazone**. The characterization data provided, compiled from available literature, confirms the structure of the product. While some spectroscopic data for the final product is not extensively reported, the provided information and expected spectral characteristics offer a solid foundation for researchers working with this compound. The versatile nature of the hydrazone functional group combined with the unique properties of the anthracene core makes **9-Anthraldehyde hydrazone** a promising candidate for further investigation in various scientific fields.

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